

An In-depth Technical Guide to 1,2-Bis(bromomethyl)-4-nitrobenzene

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Compound of Interest

Compound Name: 1,2-Bis(bromomethyl)-4-nitrobenzene

Cat. No.: B1337785

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-Bis(bromomethyl)-4-nitrobenzene**, a key intermediate in organic synthesis. This document details its chemical identity, physical and spectral properties, a detailed synthesis protocol, and safety information, tailored for professionals in research and drug development.

Chemical Identity and Properties

1,2-Bis(bromomethyl)-4-nitrobenzene is a substituted aromatic compound. Its formal IUPAC name is **1,2-Bis(bromomethyl)-4-nitrobenzene**.^[1] The Chemical Abstracts Service (CAS) has assigned the registry number 6425-66-7 to this compound.^{[1][2]}

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value	Reference
IUPAC Name	1,2-Bis(bromomethyl)-4-nitrobenzene	[1]
CAS Number	6425-66-7	[1][2]
Molecular Formula	C ₈ H ₇ Br ₂ NO ₂	[1][2]
Molecular Weight	308.95 g/mol	[1][2]
MDL Number	MFCD08234715	[1]

Table 2: Physicochemical Properties

Property	Value	Reference
Physical Appearance	White solid	[1]
Melting Point	73-74 °C	[1]
Solubility	Soluble in EtOAc/petroleum ether	[1]

Spectral Data

The structure of **1,2-Bis(bromomethyl)-4-nitrobenzene** has been confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy and elemental analysis.[1]

Table 3: ¹H NMR Spectral Data (Solvent: Not Specified)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Reference
8.25	d, J = 2.3 Hz	1H	H-3	[1]
8.15	dd, J = 8.4, 2.3 Hz	1H	H-5	[1]
7.56	d, J = 8.4 Hz	1H	H-6	[1]
4.67	s	2H	CH ₂ Br	[1]
4.66	s	2H	CH ₂ Br	[1]

Table 4: ¹³C NMR Spectral Data (Solvent: Not Specified)

Chemical Shift (δ , ppm)	Reference
148.0	[1]
143.4	[1]
138.3	[1]
132.1	[1]
125.9	[1]
124.1	[1]
28.0	[1]
27.5	[1]

Table 5: Elemental Analysis

Element	Calculated Value (%)	Measured Value (%)	Reference
C	31.1%	31.1%	[1]
H	2.3%	2.3%	[1]
N	4.5%	4.5%	[1]

Experimental Protocol: Synthesis

The following is a detailed protocol for the synthesis of **1,2-Bis(bromomethyl)-4-nitrobenzene** from 1,2-bis(bromomethyl)benzene.[1]

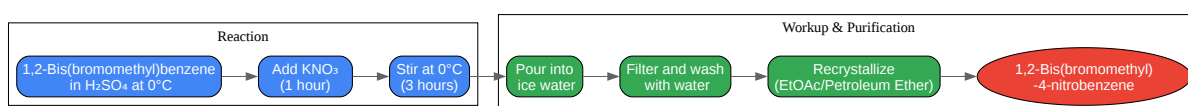
Materials:

- 1,2-bis(bromomethyl)benzene (72.2 g, 300 mmol)
- Potassium nitrate (KNO_3) (33.0 g, 330 mmol)
- Sulfuric acid (H_2SO_4) (600 mL)
- Ice water
- Ethyl acetate (EtOAc)
- Petroleum ether

Procedure:

- A solution of 1,2-bis(bromomethyl)benzene in sulfuric acid is prepared in a suitable reaction vessel and cooled to 0 °C.
- Potassium nitrate is added in batches to the stirred solution over a period of 1 hour, maintaining the temperature at 0 °C.
- The reaction mixture is stirred for an additional 3 hours at 0 °C after the addition is complete.
- The reaction mixture is then poured into ice water and stirred for 2 hours at 0 °C.

- The resulting solid product is collected by filtration.
- The solid is washed several times with water and then dried.
- The crude product is purified by recrystallization from a mixture of ethyl acetate and petroleum ether to yield **1,2-bis(bromomethyl)-4-nitrobenzene** as a white solid (63.1 g, 68% yield).[1]



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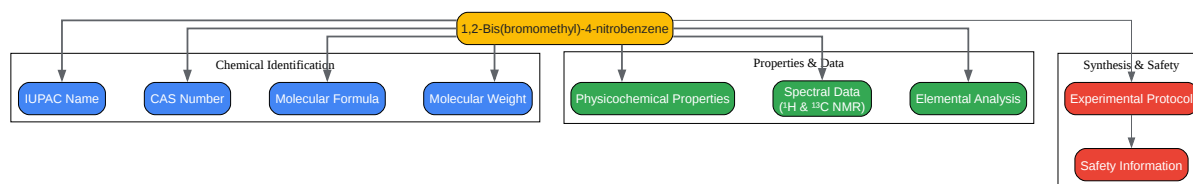
Caption: Synthesis workflow for **1,2-Bis(bromomethyl)-4-nitrobenzene**.

Safety Information

Appropriate safety precautions should be taken when handling **1,2-Bis(bromomethyl)-4-nitrobenzene** and the reagents used in its synthesis. This includes working in a well-ventilated area, wearing suitable protective clothing, gloves, and eye protection.[3] In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[3] For detailed safety information, consult the Material Safety Data Sheet (MSDS).

Logical Relationship of Technical Data

The following diagram illustrates the logical flow and relationship of the information presented in this technical guide.



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Caption: Logical structure of the technical guide for **1,2-Bis(bromomethyl)-4-nitrobenzene**.

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References

- 1. 1,2-BIS(BROMOMETHYL)-4-NITROBENZENE | 6425-66-7 [chemicalbook.com]
- 2. 1,2-Bis(bromomethyl)-4-nitrobenzene - CAS:6425-66-7 - Sunway Pharm Ltd [3wpharm.com]
- 3. chemicalbook.com [chemicalbook.com]
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